

Dotriacontanoic acid GC-MS identification

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Compound Focus: Dotriacontanoic acid

CAS No.: 3625-52-3

Cat. No.: S570614

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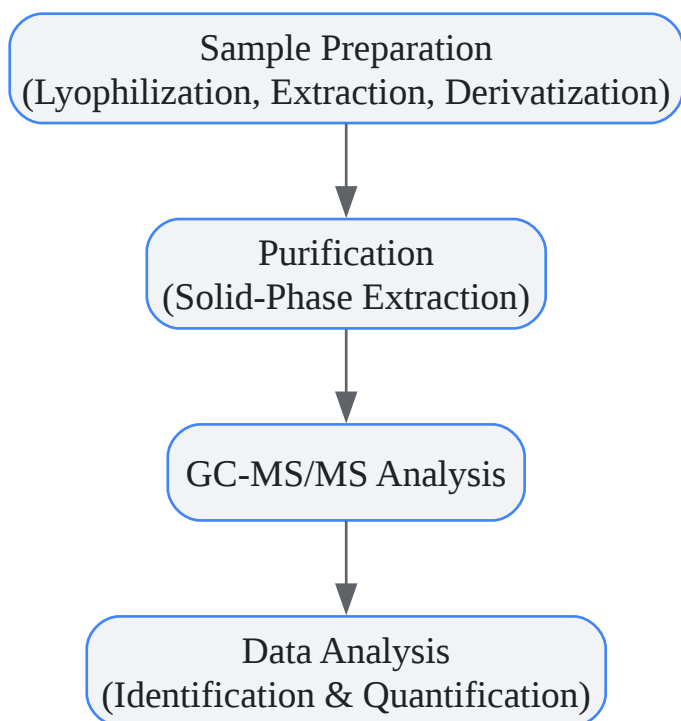
Chemical Profile of Dotriacontanoic Acid

Dotriacontanoic acid, also known as lacceroic acid, is a saturated fatty acid [1].

Property	Description
IUPAC Name	Dotriacontanoic acid [1]
Common Name	Lacceroic acid [1]
Chemical Formula	$C_{32}H_{64}O_2$ [1]
Molar Mass	480.85 g/mol [1]
Sources	Can be isolated from stick lac wax [1]

General GC-MS Guide for Fatty Acid Analysis

While a specific protocol for **dotriacontanoic acid** is not available, the following general workflow and parameters for analyzing similar compounds can be adapted.



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General experimental workflow for GC-MS analysis.

Sample Preparation & Derivatization

Due to low volatility, fatty acids often require **derivatization** before GC-MS analysis to improve thermal stability and volatility [2] [3].

- **Extraction:** A common approach is **methanolic extraction** from lyophilized (freeze-dried) tissue homogenates [4]. **Accelerated Solvent Extraction (ASE)** is another efficient technique that uses elevated temperature and pressure, saving time and solvent [2].
- **Purification: Solid-Phase Extraction (SPE)** is typically used for purification. **Oasis HLB cartridges** (60 mg/3 mL) have been successfully used for cleaning up derivatives of fatty acids in complex matrices [2].
- **Derivatization:** A widely used derivatization method is **trimethylsilylation**. Optimal conditions may involve reacting at **50°C for 30 minutes** [3]. This converts the acid into a trimethylsilyl (TMS) ester derivative. An alternative, safer derivatizing agent is **trimethylsilyl diazomethane (TMSD)** [2].

GC-MS Instrumental Parameters

The table below summarizes typical GC-MS parameters used for the analysis of derivatized organic acids, which can serve as a starting point [2].

Parameter	Typical Setting
GC Column	TG-1MS capillary column (30 m × 0.25 mm i.d., 0.25 µm) or similar non-polar column [2]
Carrier Gas	Helium (>99.999% purity) [2]
Flow Rate	1.0 mL/min (constant flow) [2]
Injection Mode	Splitless (for 1.0 min) [2]
Injection Volume	1.0 µL [2]
Inlet Temperature	280 °C [2]
Oven Temperature Program	Initial: 100 °C for 1 min; Ramp 1: 30 °C/min to 220 °C for 1 min; Ramp 2: 30 °C/min to 280 °C for 5 min [2]

Method Validation & Further Guidance

To ensure reliability, any developed method should be validated. Here are key parameters and typical acceptance criteria based on industry practices [5].

Validation Parameter	Description & Typical Acceptance Criteria
Specificity	The method should distinguish the analyte from other components. No interference at the analyte's retention time [5].
Linearity	The calibration curve should have a correlation coefficient (r) of ≥ 0.999 over the working range [5].

Validation Parameter	Description & Typical Acceptance Criteria
Accuracy	Evaluated via recovery studies. Recovery is typically acceptable within 98-102% [5].
Precision	Expressed as Relative Standard Deviation (RSD). < 2% for repeatability; < 3% for intermediate precision [5].
LOD & LOQ	Limit of Detection (LOD) is based on a signal-to-noise ratio of 3:1 . Limit of Quantification (LOQ) is based on a ratio of 10:1 [5].

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